

Technical Support Center: 3-Oxoadipate Quantification

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Compound of Interest

Compound Name: 3-Oxoadipate

Cat. No.: B1233008

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Welcome to the technical support center for **3-Oxoadipate** and 3-Oxoadipyl-CoA quantification. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) for common issues encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What are the common methods for quantifying **3-Oxoadipate** and its CoA derivative?

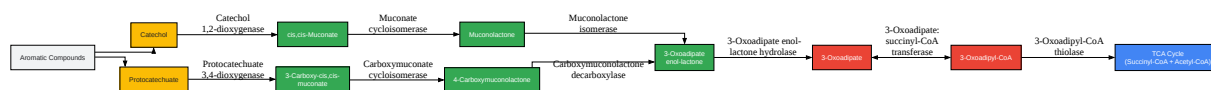
A1: The primary methods for the quantification of **3-Oxoadipate** and 3-Oxoadipyl-CoA are enzymatic assays and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

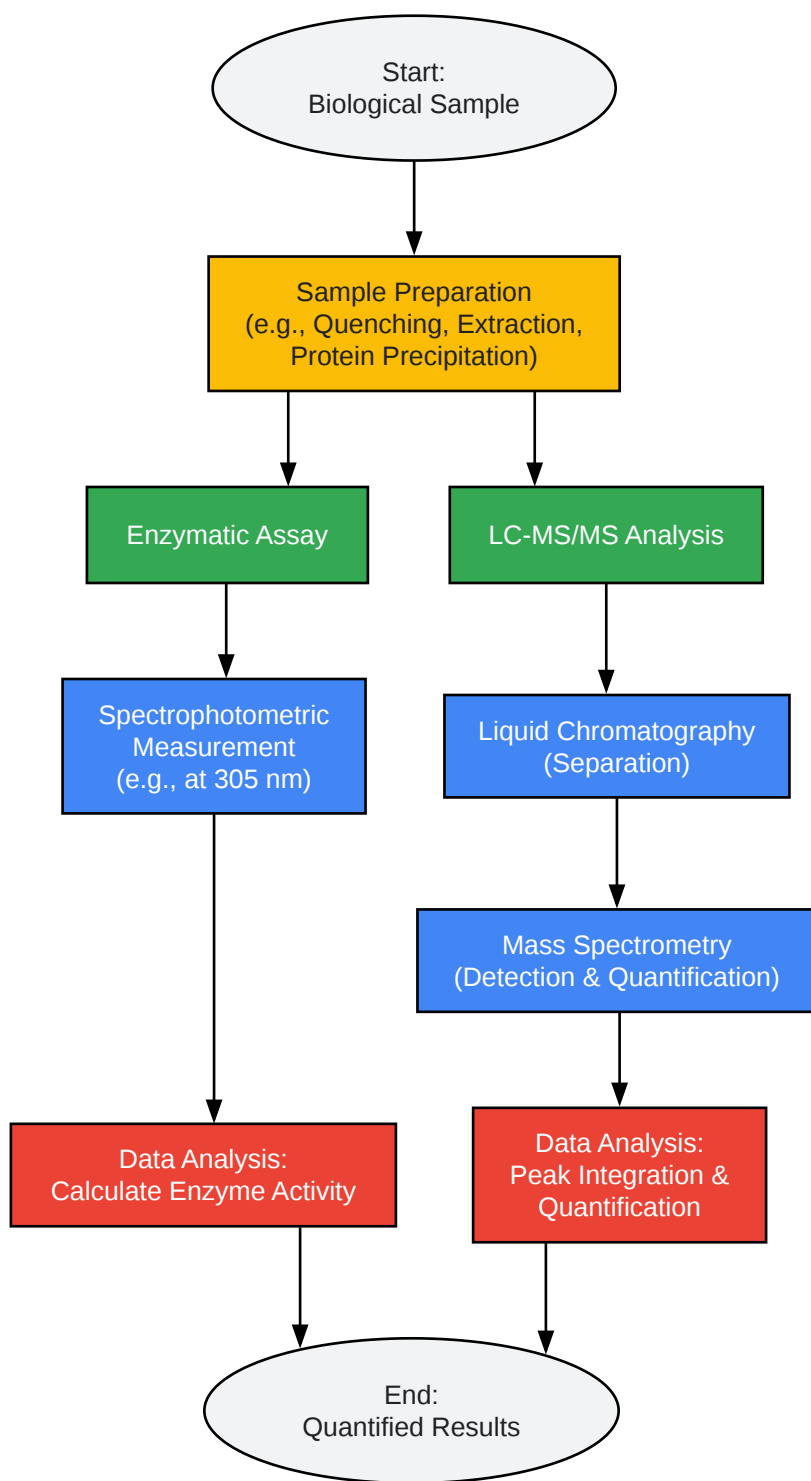
- Enzymatic assays are often spectrophotometric and measure the activity of enzymes that consume or produce 3-Oxoadipyl-CoA, such as **3-oxoadipate:succinyl-CoA transferase** or 3-oxoadipyl-CoA thiolase.[1] These assays are useful for studying enzyme kinetics and can be performed with basic laboratory equipment.
- LC-MS/MS offers high sensitivity and specificity for the direct quantification of 3-Oxoadipyl-CoA.[2] This method is ideal for complex biological samples where high accuracy and low detection limits are required.

Q2: What is the significance of the **3-Oxoadipate** pathway?

A2: The **3-Oxoadipate** pathway, also known as the β -ketoadipate pathway, is a central metabolic route in many bacteria and some fungi for the degradation of aromatic compounds. [3][4] These compounds, often derived from lignin or environmental pollutants, are catabolized through two main branches, the catechol and protocatechuate branches, which converge at **3-Oxoadipate**. [3] This pathway funnels these aromatic compounds into the tricarboxylic acid (TCA) cycle, making it crucial for bioremediation and a potential target for metabolic engineering and drug development. [5]

3-Oxoadipate Metabolic Pathway





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